

Application Notes and Protocols for Calcium Influx Assay Using TP-050

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Compound of Interest

Compound Name: TP-050

Cat. No.: B12410530

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Introduction

Intracellular calcium (Ca^{2+}) is a ubiquitous second messenger that plays a critical role in regulating a vast array of cellular processes, including gene transcription, muscle contraction, cell proliferation, and apoptosis. The concentration of cytosolic free Ca^{2+} is tightly regulated, and transient increases in its concentration, often referred to as calcium signals, are decoded by the cell to initiate specific downstream responses. A common mechanism for generating these signals is through the influx of extracellular Ca^{2+} or the release from intracellular stores like the endoplasmic reticulum (ER).

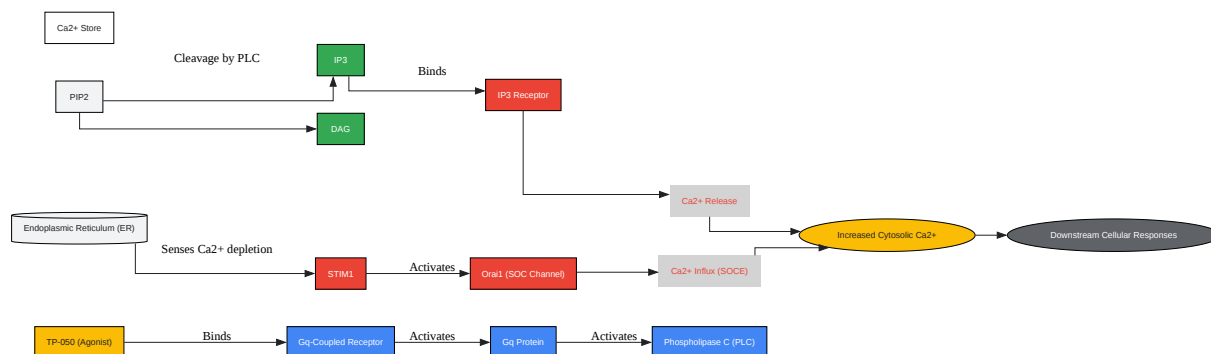
G-protein coupled receptors (GPCRs) are a large family of transmembrane receptors that are frequently involved in initiating calcium signals. Upon agonist binding, certain GPCRs activate phospholipase C (PLC), which in turn generates inositol 1,4,5-trisphosphate (IP_3). IP_3 binds to its receptor on the ER membrane, leading to the release of stored Ca^{2+} into the cytosol. This depletion of ER Ca^{2+} stores triggers the opening of store-operated calcium (SOC) channels in the plasma membrane, resulting in a sustained influx of extracellular Ca^{2+} , a process known as store-operated calcium entry (SOCE).

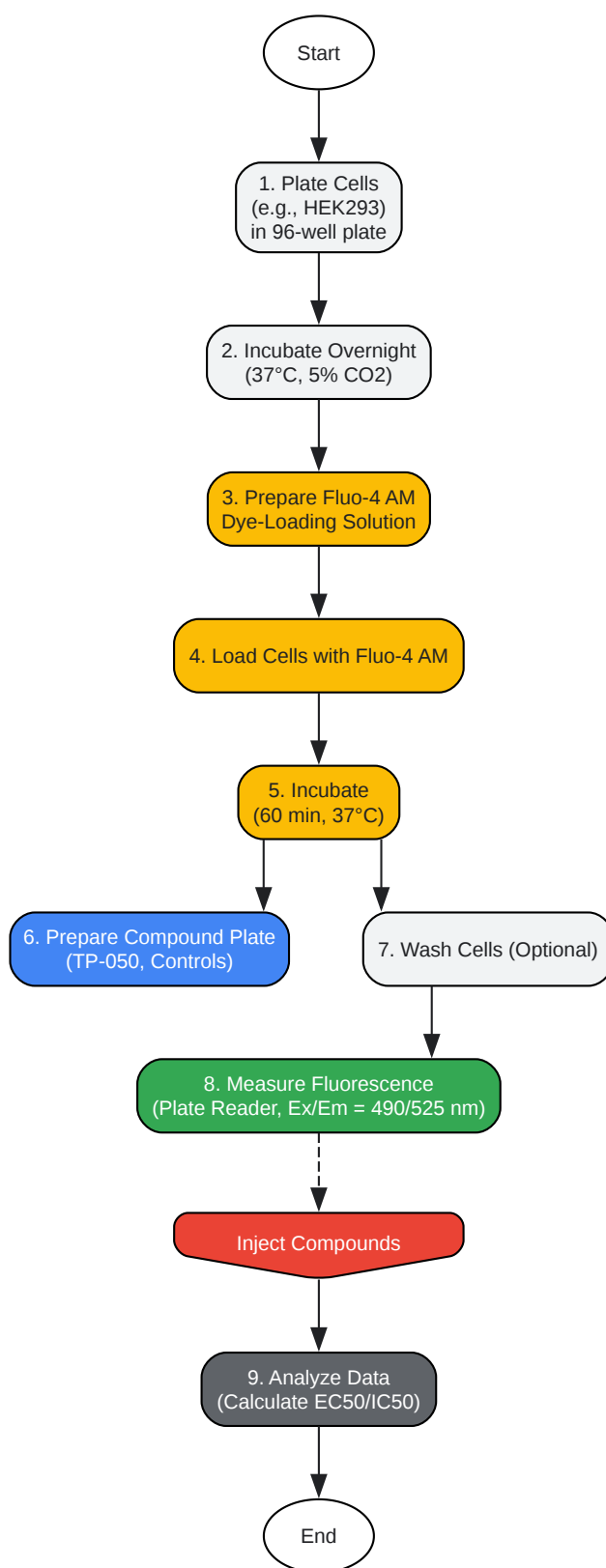
This document provides a detailed protocol for utilizing a hypothetical compound, **TP-050**, in a Ca^{2+} influx assay. **TP-050** is presumed to be an agonist for a Gq-coupled GPCR, initiating a calcium signaling cascade. The assay described herein employs the fluorescent Ca^{2+} indicator

Fluo-4 AM to monitor changes in intracellular Ca^{2+} concentration in a cell-based, high-throughput format.

Signaling Pathway of TP-050 Induced Calcium Influx

The proposed mechanism of action for **TP-050** involves its binding to a Gq-coupled GPCR, initiating a well-characterized signaling pathway that culminates in an increase in intracellular calcium. This pathway is a common target for drug discovery and is central to understanding the cellular response to a variety of stimuli.





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